

A Comprehensive Technical Guide to the Physicochemical Properties of Methylaminoacetonitrile Hydrochloride

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Compound of Interest

Compound Name: *Methylaminoacetonitrile hydrochloride*

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This document provides an in-depth overview of the physicochemical properties, synthesis, and spectral characteristics of **Methylaminoacetonitrile hydrochloride** (CAS RN: 25808-30-4). The information is compiled from various scientific and chemical data sources to support research and development activities.

Chemical Identity and Physical Properties

Methylaminoacetonitrile hydrochloride, also known as Sarcosinenitrile hydrochloride, is a chemical intermediate used in various organic syntheses^{[1][2]}. It presents as a white to off-white or sometimes yellow crystalline powder^{[2][3]}.

Table 1: Physicochemical Data

Property	Value
Appearance	White to off-white crystalline powder[3]
Melting Point	103-106 °C (lit.)[1][2][4][5][6][7][8]
Boiling Point	150.2 °C at 760 mmHg[4][6]
Flash Point	44.6 °C[4][6]
Vapor Pressure	3.89 mmHg at 25 °C[4][6]
Solubility	Readily soluble in water and polar organic solvents (e.g., methanol, ethanol)[3]
Storage Temperature	Room Temperature[2], 2-8 °C recommended[6][8]
Hygroscopicity	May be moisture sensitive[9]

Table 2: Chemical Identifiers and Molecular Data

Identifier	Value
Molecular Formula	C ₃ H ₇ ClN ₂ [2][4][6][7][10][11]
Molecular Weight	106.55 g/mol [1][4][6][7][10]
Exact Mass	106.029776 g/mol [11]
CAS Registry Number	25808-30-4[1][2][3][4][5][10][12]
EC Number	247-277-6[1][2]
InChI	InChI=1S/C3H6N2.ClH/c1-5-3-2-4;/h5H,3H2,1H3;1H[1][11][12]
InChIKey	DFKBQHBEROHUNF-UHFFFAOYSA-N[1][11][12]
Canonical SMILES	CNCC#N.Cl[6][12]
Synonyms	Sarcosinenitrile hydrochloride, N-Methylaminoacetonitrile hydrochloride[1][2][7][10]

Spectroscopic Data

Spectroscopic data is crucial for the structural elucidation and confirmation of **Methylaminoacetonitrile hydrochloride**.

Table 3: Summary of Available Spectroscopic Data

Technique	Details
^1H NMR	Spectrum available. Solvent: Deuterium oxide; Reference: Dioxane[11]
^{13}C NMR	Spectrum available. Solvent: Deuterium oxide; Reference: Dioxane[11]
FTIR	5 spectra available (ATR-IR, Transmission IR) [11]
Raman	1 spectrum available[11]

Detailed spectra can be accessed through specialized databases such as SpectraBase[11]. Analysis involves identifying characteristic peaks corresponding to the functional groups present in the molecule, such as the $\text{C}\equiv\text{N}$ (nitrile) stretch in IR and the chemical shifts of protons and carbons in NMR[13][14][15].

Experimental Protocols: Synthesis

Methylaminoacetonitrile hydrochloride is primarily used as an intermediate in pharmaceutical and chemical synthesis, for instance, in the preparation of Tadalafil[2][5]. Several methods for its preparation have been documented.

Method 1: Two-Step Synthesis from Methylamine Hydrochloride

This method involves the formation of methylaminoacetonitrile followed by its conversion to the hydrochloride salt[3][16].

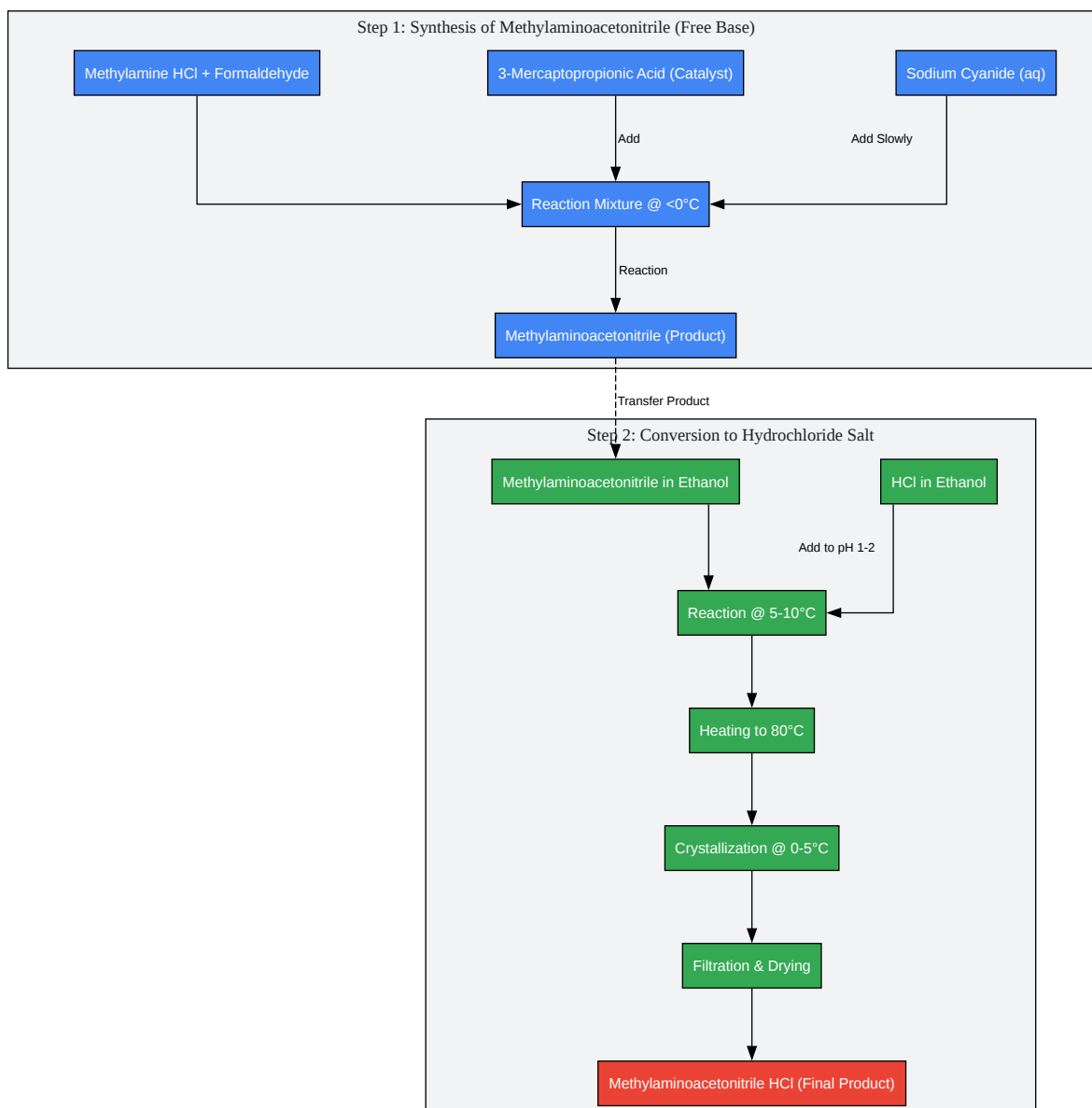
Step 1: Preparation of Methylamino-acetonitrile

- Charge a reaction vessel (e.g., a four-hole boiling flask) with methylamine hydrochloride, 30% formaldehyde, and 3-mercaptopropionic acid (catalyst)[16].
- Stir the mixture for 30 minutes and then cool to below 0 °C[16].
- Slowly add a 30% aqueous solution of sodium cyanide. The dropping temperature should be maintained at 0 °C over a period of 2-3 hours[16]. This reaction forms the free base, methylaminoacetonitrile.

Step 2: Preparation of Methylamino-acetonitrile hydrochloride

- In a separate flask, add the methylamino-acetonitrile product to anhydrous ethanol[16].
- Cool the mixture to below 10 °C while stirring[16].
- Slowly add hydrochloric acid in ethanol, maintaining the temperature between 5-10 °C, until the pH of the solution is 1-2[16].
- Slowly warm the mixture to 80 °C and hold for an insulation reaction of 30 minutes[16].
- Cool the reaction mixture to 0-5 °C and incubate for 30 minutes to facilitate crystallization[16].
- The final product is collected by filtration, rinsed with cold anhydrous ethanol, and dried[16].

Workflow for Synthesis Method 1



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Caption: Workflow for the two-step synthesis of **Methylaminoacetonitrile hydrochloride**.

Method 2: Alternative Synthesis Route

Another patented method involves reacting a methylamine aqueous solution with hydrochloric acid to form methylamine hydrochloride in situ, followed by reaction with formaldehyde and a sodium cyanide solution[17].

- Pour a weighed amount of methylamine aqueous solution into a flask and heat[17].
- Add hydrochloric acid to the flask and stir to generate a methylamine hydrochloride solution. The heating temperature is typically between 55 °C and 65 °C with a stirring time of 20-30 minutes[17].
- The subsequent steps involving formaldehyde and sodium cyanide are carried out to yield the final product[17]. This process claims a reaction yield of over 75% and a product purity of over 98%[17].

Analytical Quality Control

For quality assurance, the following methods are typically employed:

- Assay: Determined by High-Performance Liquid Chromatography (HPLC) to be $\geq 98.0\%$ [3].
- Water Content: Measured by Karl Fischer titration, typically $\leq 0.5\%$ [3].

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